

A Technical Guide to the Spectral Analysis of N-(2,4-dimethoxybenzyl)cyclohexanamine

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Compound of Interest

Compound Name:	N-(2,4-dimethoxybenzyl)cyclohexanamine
CAS No.:	356093-86-2
Cat. No.:	B1298165

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This in-depth technical guide provides a comprehensive analysis of the expected spectral data for **N-(2,4-dimethoxybenzyl)cyclohexanamine**, a secondary amine with potential applications in pharmaceutical and chemical research. This document is intended for researchers, scientists, and drug development professionals, offering a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. Given the limited availability of public experimental spectra for this specific compound, this guide synthesizes predicted data based on established spectroscopic principles and data from analogous structures to present a thorough analytical profile.

Introduction: The Importance of Spectroscopic Characterization

N-(2,4-dimethoxybenzyl)cyclohexanamine (Molecular Formula: $C_{15}H_{23}NO_2$, CAS: 356093-86-2) is a secondary amine containing a cyclohexyl group and a 2,4-dimethoxybenzyl group attached to a central nitrogen atom.^[1] The structural elucidation and purity assessment of such molecules are paramount in research and development. Spectroscopic techniques are the

cornerstone of this characterization, providing a detailed fingerprint of the molecule's structure and connectivity. This guide will delve into the expected outcomes of ^1H NMR, ^{13}C NMR, IR, and MS analyses, explaining the causality behind the expected spectral features.

Molecular Structure and Key Functional Groups

A clear understanding of the molecular structure is fundamental to interpreting its spectral data. The following diagram illustrates the structure of **N-(2,4-dimethoxybenzyl)cyclohexanamine** and the numbering convention used for the subsequent spectral assignments.

Caption: Molecular structure of **N-(2,4-dimethoxybenzyl)cyclohexanamine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The following sections detail the predicted ^1H and ^{13}C NMR spectra.

Predicted ^1H NMR Data

The proton NMR spectrum provides information on the number of different types of protons and their neighboring environments. The predicted chemical shifts (δ) are presented in parts per million (ppm) relative to a tetramethylsilane (TMS) internal standard.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale
~7.1-7.2	d	1H	Ar-H (H6')	Aromatic proton ortho to the benzyl group.
~6.4-6.5	m	2H	Ar-H (H3', H5')	Aromatic protons on the dimethoxy-substituted ring.
~3.80	s	3H	O-CH ₃	Methoxy group protons at the 2-position of the aromatic ring.
~3.78	s	3H	O-CH ₃	Methoxy group protons at the 4-position of the aromatic ring.
~3.70	s	2H	Ph-CH ₂ -N	Benzylic protons, deshielded by the adjacent nitrogen and aromatic ring.
~2.4-2.6	m	1H	N-CH (Cyclohexyl)	Methine proton on the cyclohexyl ring directly attached to the nitrogen.
~1.0-2.0	m	11H	Cyclohexyl-CH ₂ & N-H	Overlapping signals from the remaining cyclohexyl methylene protons and the N-H proton. The

N-H signal is
expected to be
broad.

Expertise & Experience: The chemical shifts for the 2,4-dimethoxybenzyl group are predicted based on data for 2,4-dimethoxybenzylamine and related structures.[2] The benzylic protons are expected to appear as a singlet due to the absence of adjacent protons. The cyclohexyl protons will exhibit complex multiplets due to spin-spin coupling, with the proton alpha to the nitrogen appearing at the most downfield position in the aliphatic region.[3] The N-H proton signal is often broad and can be confirmed by D₂O exchange, which would cause the peak to disappear.[3]

Predicted ¹³C NMR Data

The ¹³C NMR spectrum provides information on the different carbon environments in the molecule.

Chemical Shift (δ) ppm	Assignment	Rationale
~160.0	Ar-C (C2')	Aromatic carbon attached to the methoxy group.
~158.0	Ar-C (C4')	Aromatic carbon attached to the methoxy group.
~130.0	Ar-C (C6')	Aromatic carbon.
~120.0	Ar-C (C1')	Quaternary aromatic carbon.
~104.0	Ar-C (C5')	Aromatic carbon.
~98.0	Ar-C (C3')	Aromatic carbon.
~58.0	N-CH (Cyclohexyl)	Methine carbon of the cyclohexyl ring attached to nitrogen. [4] [5]
~55.5	O-CH ₃	Methoxy carbons.
~50.0	Ph-CH ₂ -N	Benzylic carbon, deshielded by the adjacent nitrogen and aromatic ring. [4]
~33.0	Cyclohexyl-CH ₂	Carbons of the cyclohexyl ring. [5]
~26.0	Cyclohexyl-CH ₂	Carbons of the cyclohexyl ring. [5]
~25.0	Cyclohexyl-CH ₂	Carbons of the cyclohexyl ring. [5]

Expertise & Experience: The assignments for the aromatic carbons are based on known substituent effects of methoxy groups on a benzene ring.[\[6\]](#) The carbons directly attached to the electronegative oxygen atoms of the methoxy groups are the most deshielded. The benzylic and cyclohexyl carbons attached to the nitrogen are also deshielded compared to simple alkanes.[\[3\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale
~3300-3500	Weak-Medium	N-H Stretch	Characteristic for secondary amines. This band is typically sharper than the O-H stretch of alcohols.[3]
~3000-3100	Medium	Aromatic C-H Stretch	Characteristic of C-H bonds on the benzene ring.
~2850-2950	Strong	Aliphatic C-H Stretch	From the cyclohexyl and benzyl methylene groups.
~1610, ~1500	Medium-Strong	C=C Stretch	Aromatic ring stretching vibrations.
~1250-1300	Strong	Ar-O-C Stretch (asymmetric)	Characteristic of the aryl ether linkage of the methoxy groups.
~1020-1075	Strong	Ar-O-C Stretch (symmetric)	Characteristic of the aryl ether linkage of the methoxy groups.
~1100-1200	Medium	C-N Stretch	Stretching vibration of the carbon-nitrogen bond.[4]

Trustworthiness: The presence of a weak to medium intensity band in the 3300-3500 cm⁻¹ region is a strong indicator of the N-H bond of the secondary amine.[3] The strong absorptions corresponding to the C-O stretching of the methoxy groups and the aromatic C=C stretching

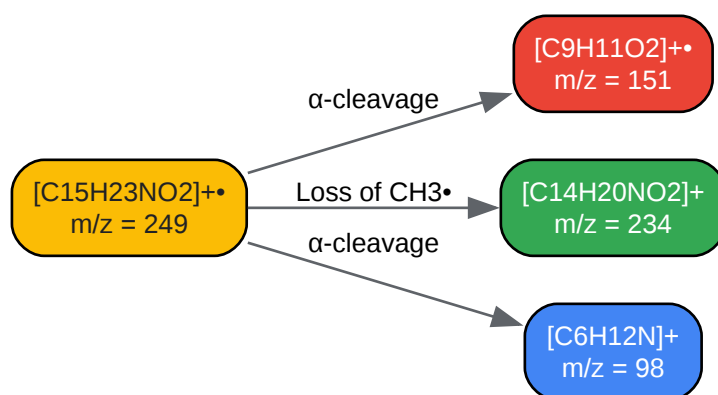
further confirm the presence of the 2,4-dimethoxybenzyl moiety. The strong aliphatic C-H stretching bands are consistent with the cyclohexyl group.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Molecular Ion: The nominal molecular weight of **N-(2,4-dimethoxybenzyl)cyclohexanamine** is 249 g/mol. In electron ionization (EI) mass spectrometry, the molecular ion peak (M^+) is expected at $m/z = 249$. According to the nitrogen rule, a molecule with an odd number of nitrogen atoms will have an odd molecular weight, which is consistent with the proposed structure.^[3]

Key Fragmentation Pathways: The primary fragmentation pathway for amines is alpha-cleavage, where the bond between the carbon alpha to the nitrogen and the adjacent carbon is broken.^[3]



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Sources

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